

Technical Guide: Solubility & Solvent Compatibility of (S)-1-Azido-2-phenylpropane

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Compound of Interest

Compound Name: (S)-1-Azido-2-phenylpropane

CAS No.: 74669-74-2

Cat. No.: B1360326

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Executive Summary & Chemical Profile

(S)-1-Azido-2-phenylpropane is a lipophilic, chiral organic azide. Its solubility behavior is governed by the hydrophobic phenylpropyl skeleton and the dipolar azide moiety. While technically soluble in a broad range of organic solvents, the selection of solvent is dictated by safety (explosivity risks) rather than thermodynamic solubility limits.

Physicochemical Identity

Property	Specification
Formula	
Molecular Weight	161.21 g/mol
Physical State	Pale yellow oil (at RT)
C/N Ratio	3.0 (Borderline Safety Limit)
Chirality	(S)-Enantiomer (derived from L-phenylalanine or (S)-phenylpropanol)

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Critical Safety Warning: Although this molecule satisfies the "Rule of Three" (C/N ratio

3), it is an energetic material. Avoid distillation. Solubility workflows must prioritize cold extraction and solution-phase handling.

Solubility Profile & Solvent Classification

The solubility of **(S)-1-Azido-2-phenylpropane** follows a "Like Dissolves Like" mechanism, heavily favoring non-polar and polar aprotic solvents due to its aromatic ring and alkyl chain.

Solubility Data Table

Solvent Class	Representative Solvents	Solubility Status	Application Context
Chlorinated	Dichloromethane (DCM), Chloroform	Highly Soluble	RESTRICTED. Excellent solubility, but high risk of forming explosive di/tri-azidomethane if trace is present [1].
Esters/Ethers	Ethyl Acetate (EtOAc), MTBE, THF	Highly Soluble	Recommended for extraction and work-up. MTBE is preferred over diethyl ether to reduce peroxide/flammability risks.
Polar Aprotic	DMSO, DMF, NMP	Miscible	Ideal for nucleophilic substitution reactions () and Click Chemistry (CuAAC).
Alcohols	Methanol, Ethanol, t-Butanol	Soluble	Used as co-solvents in Click Chemistry (e.g., tBuOH/Water systems).
Hydrocarbons	Hexanes, Toluene, Pentane	Soluble	Used for column chromatography purification.
Aqueous	Water, Brine, 0.1M HCl/NaOH	Insoluble	Essential for biphasic extraction (the azide partitions into the organic layer).

Technical Analysis: Solvent Selection Logic

As a Senior Scientist, I do not select solvents based solely on dissolution capacity. I select them based on Process Safety and Downstream Compatibility.

A. The "Chlorinated Solvent" Hazard

While **(S)-1-Azido-2-phenylpropane** dissolves instantly in DCM, DCM should be avoided during the synthesis phase.

- Mechanism of Danger: If unreacted Sodium Azide () remains in the reaction matrix, it can react with DCM () to form Diazidomethane (), a highly volatile and explosive compound [2].
- Protocol: Use Ethyl Acetate or Toluene for extractions instead of DCM.

B. The "Click Chemistry" Solvent System

For Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), the azide must be dissolved in a system compatible with copper catalysts.

- Preferred System: t-Butanol / Water (1:1) or DMSO / Water.
- Why: The organic azide dissolves in the t-Butanol/DMSO phase, while the copper catalyst and sodium ascorbate dissolve in the water phase. The reaction occurs at the interface or in the homogeneous mixture (if miscible).

Experimental Protocols

Protocol A: Safe Extraction & Solubility Verification

Use this protocol to isolate the azide from a reaction mixture or to verify solubility limits.

Reagents: Crude reaction mixture (in DMSO/Water), Ethyl Acetate (EtOAc), Saturated NaCl (Brine).

- Quenching: Dilute the reaction mixture with ice-cold water (5x volume). The lipophilic azide will form an emulsion or oil droplets.
- Extraction: Add EtOAc (equal volume to water).^[1] Agitate gently.
 - Observation: The yellow oil should disappear from the aqueous phase and dissolve completely into the top EtOAc layer.
- Phase Separation: Separate layers. Re-extract aqueous layer 2x with EtOAc.
- Washing: Wash combined organics with Brine to remove trapped water/DMSO.
- Drying: Dry over anhydrous .
- Concentration (CAUTION): Evaporate solvent under reduced pressure (Rotavap) at < 40°C. Do not distill to dryness if the purity is unknown; keep as a concentrated stock solution if possible.

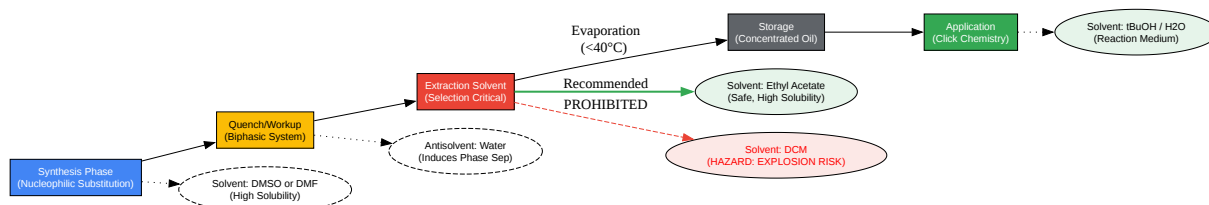
Protocol B: Solubility Test for Screening (Gravimetric)

To determine precise solubility limits for formulation.

- Weigh 100 mg of **(S)-1-Azido-2-phenylpropane** oil into a tared vial.
- Add solvent (e.g., Methanol) in 50 aliquots at 25°C.
- Vortex for 30 seconds after each addition.
- Endpoint: Clear, homogenous solution with no Schlieren lines (refractive index swirling).
- Calculation:

Process Visualization (Solvent Workflow)

The following diagram illustrates the logical flow of solvent selection from Synthesis to Application, highlighting safety decision points.



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Figure 1: Solvent workflow for **(S)-1-Azido-2-phenylpropane**, emphasizing the safety-critical exclusion of chlorinated solvents during extraction.

References

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